

# An In-depth Technical Guide to 4-(4-Methylpiperazin-1-yl)benzonitrile

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## Compound of Interest

Compound Name: 4-(4-Methylpiperazin-1-yl)benzonitrile

Cat. No.: B1300033

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and spectral characterization of **4-(4-Methylpiperazin-1-yl)benzonitrile**, a molecule of interest in medicinal chemistry and materials science.

## Core Chemical Properties

**4-(4-Methylpiperazin-1-yl)benzonitrile** is a substituted benzonitrile featuring a 4-methylpiperazine moiety. Its core structure is a key pharmacophore in various biologically active compounds.

## Chemical and Physical Properties

The following table summarizes the key physicochemical properties of **4-(4-Methylpiperazin-1-yl)benzonitrile**.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>15</sub> N <sub>3</sub>	[PubChem][1]
Molecular Weight	201.27 g/mol	[PubChem][1]
IUPAC Name	4-(4-methylpiperazin-1-yl)benzonitrile	[PubChem][1]
CAS Number	34334-28-6	[PubChem][1]
Appearance	Off-White Solid	[ChemicalBook][1]
Melting Point	110-111 °C (for a related compound)	[ChemicalBook][2]
Boiling Point	Predicted: 450.7±45.0 °C	[ChemicalBook][2]
Solubility	Soluble in Chloroform	[ChemicalBook][1]
pKa (Predicted)	7.55 ± 0.10	[ChemicalBook][1]

## Structural Identifiers

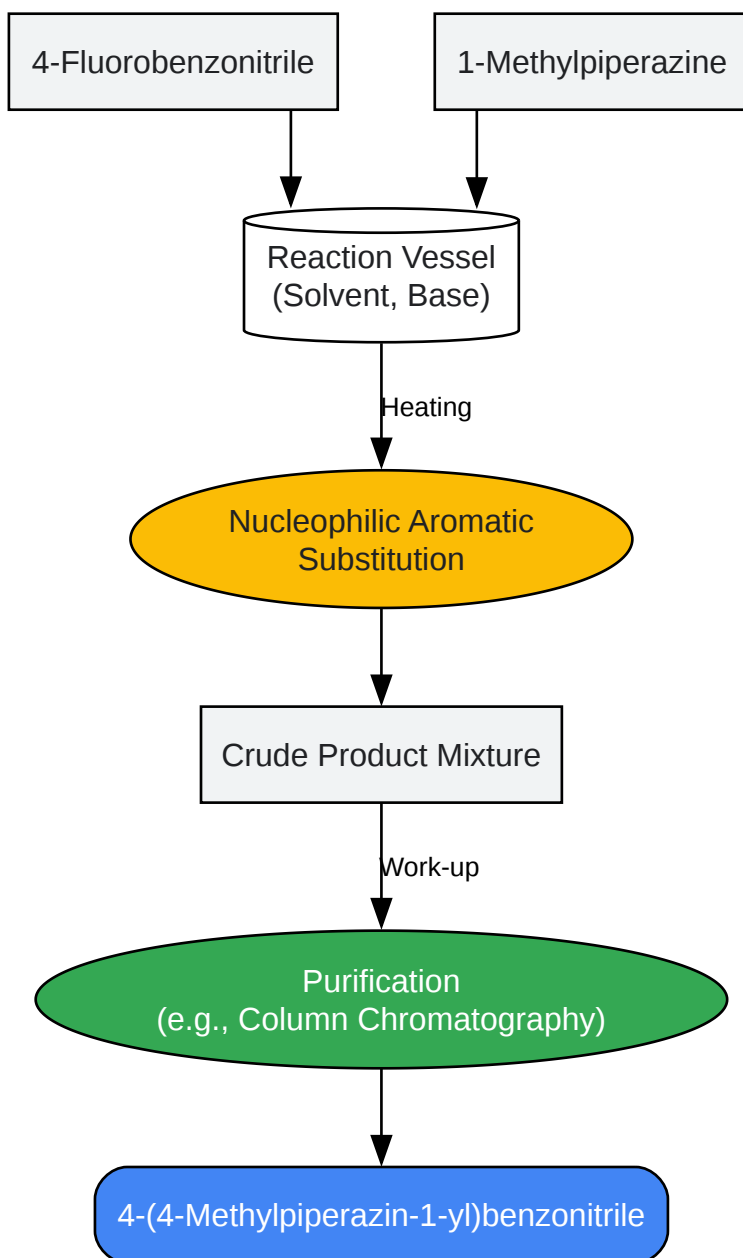
Identifier	Value	Source(s)
SMILES	<chem>CN1CCN(CC1)C2=CC=C(C=C2)C#N</chem>	[PubChem][1]
InChI	InChI=1S/C12H15N3/c1-14-6-8-15(9-7-14)12-4-2-11(10-13)3-5-12/h2-5H,6-9H2,1H3	[PubChem][1]
InChIKey	ZSDPKKGOSKXEHN-UHFFFAOYSA-N	[PubChem][1]

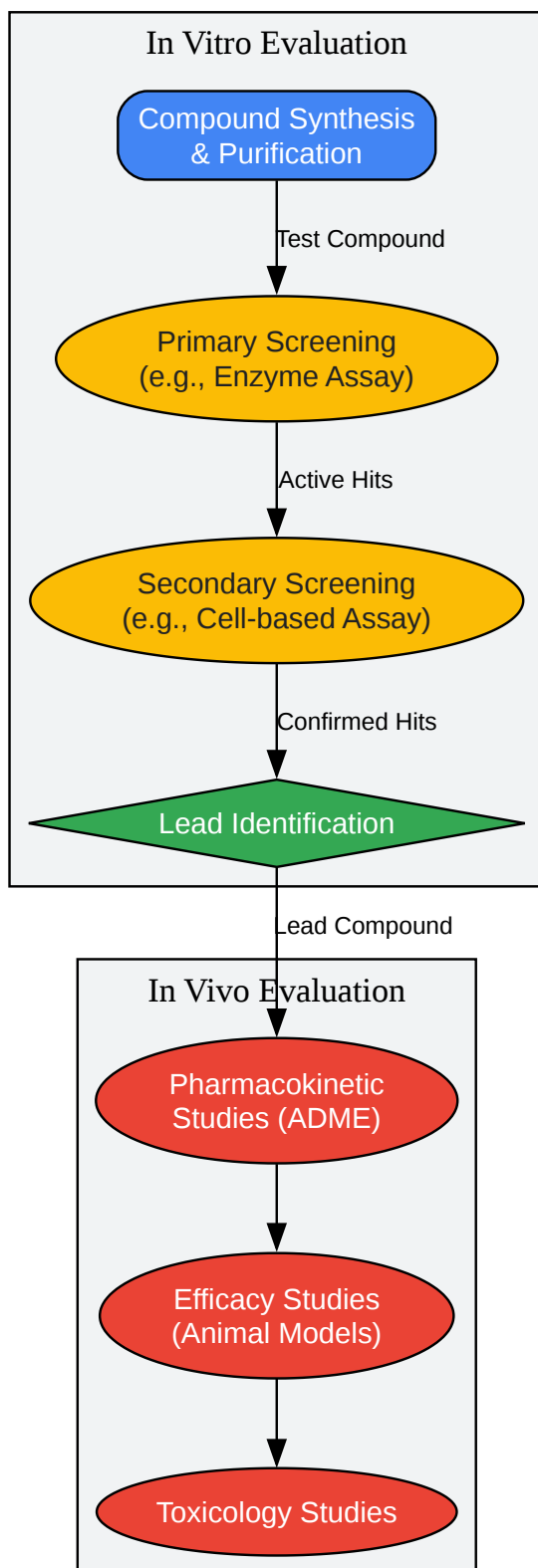
## Synthesis and Experimental Protocols

The synthesis of **4-(4-Methylpiperazin-1-yl)benzonitrile** can be achieved through nucleophilic aromatic substitution. A common and effective method involves the reaction of a halobenzonitrile with 1-methylpiperazine.

## Synthesis Workflow Diagram

The following diagram illustrates a typical synthetic route for **4-(4-Methylpiperazin-1-yl)benzonitrile**.





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## References

- 1. 4-(4-METHYLPIPERAZIN-1-YLMETHYL)BENZONITRILE | 125743-63-7  
[m.chemicalbook.com]
- 2. 4-(Piperazin-1-yl)benzonitrile | C11H13N3 | CID 2733995 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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[<https://www.benchchem.com/product/b1300033#4-4-methylpiperazin-1-yl-benzonitrile-chemical-properties>]

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